

protocol for nucleophilic substitution with quinoline-6-thiol

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Compound Focus: quinoline-6-thiol

CAS No.: 100653-59-6

Cat. No.: S6553870

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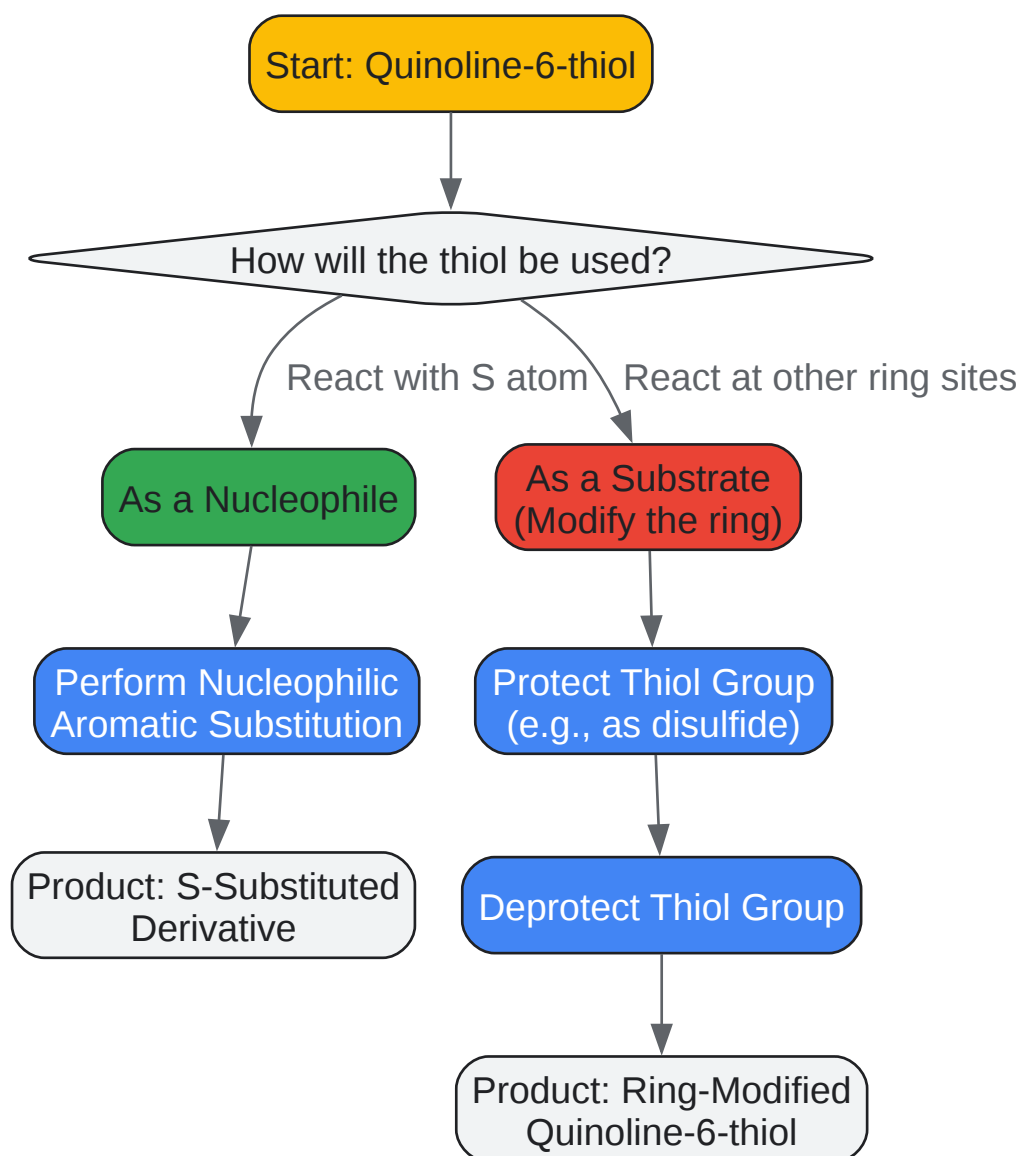
Available Information on Related Compounds

While data on **quinoline-6-thiol** is limited, research on other quinoline compounds provides useful context:

- **Quinoline-6-thiol Itself:** The compound with CAS Number 100653-59-6 is listed, confirming its existence, but no synthetic details or reactivity information is provided [1].
- **Nucleophilic Substitution on Other Quinolines:** A robust protocol exists for nucleophilic substitution at the 4-position of **4-chloro-8-methylquinolin-2(1H)-one** [2]. This demonstrates that quinoline rings can undergo reactions with various nucleophiles (thiols, hydrazines, azides, amines), but this does not directly involve **quinoline-6-thiol** as a reagent [2].
- **Nucleophilic Aromatic Substitution:** Recent research highlights that perfluorophenyl-substituted quinoline polymers can undergo efficient nucleophilic aromatic substitution with phenol-containing molecules [3]. This indicates that the electronic properties of the quinoline system are crucial for its reactivity in such substitutions.

A Generalized Workflow for Reaction Development

Given the lack of a direct protocol, the following workflow can guide development of your own procedure. A key consideration is the **dual role of quinoline-6-thiol**, which can act as a **nucleophile** (via the sulfur atom) or be modified by reacting at other sites on the ring.



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Key Reaction Parameters from Analogous Systems

The table below summarizes conditions from a closely related nucleophilic substitution on a chloroquinoline [2]. You can use this as a starting point and adapt it for **quinoline-6-thiol**.

Parameter	Example from 4-Chloroquinoline [2]	Considerations for Quinoline-6-thiol
Nucleophile	Thiourea, alkanethiols, thiophenol, hydrazine, sodium azide.	If using quinoline-6-thiol as a nucleophile , it would fit here.
Electrophile	4-Chloro-8-methylquinolin-2(1H)-one.	If modifying the ring of quinoline-6-thiol, it must first be functionalized (e.g., with a good leaving group).
Solvent	Ethanol, DMF.	DMF is often preferred for higher temperatures and solubility.
Base	Sodium ethoxide.	Necessary to deprotonate the thiol if using it as a nucleophile.
Temperature	Reflux.	Varies with solvent and reactivity; often requires heating.
Reaction Time	1 to 4 hours.	Must be monitored by TLC or LCMS.

Recommended Path Forward

To obtain the specific protocol you need, I suggest you:

- **Consult specialized databases:** Search **SciFinder**, **Reaxys**, or **PubMed Central** using "**quinoline-6-thiol** nucleophilic substitution" as keywords. These repositories contain millions of journal articles and may have the exact procedure.
- **Review synthetic methodology papers:** Look for articles describing the synthesis and applications of **quinoline-6-thiol** to see how other researchers have functionalized it.

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References

1. quinoline-6-thiol | CAS#:100653-59-6 [chemsrc.com]
2. Chemistry of Substituted Quinolinones. Part VI. Synthesis ... [mdpi.com]
3. Aromatic Nucleophilic of Pentafluorophenyl- Substitution ... Substituted [pmc.ncbi.nlm.nih.gov]

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